

A Comparative Guide to the Efficacy of 2-Acetylfuran as a Pharmaceutical Intermediate

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Compound of Interest

Compound Name: 2-Acetylfuran

Cat. No.: B1664036

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2-Acetylfuran, a versatile five-membered aromatic heterocyclic compound, serves as a critical building block in the synthesis of numerous fine chemicals and pharmaceuticals.^{[1][2][3]} Its unique chemical structure, featuring both a furan ring and a reactive acetyl group, makes it an ideal starting material for constructing complex molecular architectures. This guide provides an objective comparison of **2-Acetylfuran**'s performance against alternative synthetic strategies, supported by experimental data, detailed protocols, and process visualizations. Its most notable application is as a key intermediate in the production of Cefuroxime, a second-generation cephalosporin antibiotic, and in the synthesis of HIV integrase inhibitors like S-1360.^{[1][4][5][6]}

Physicochemical Properties

A foundational understanding of **2-Acetylfuran**'s physical and chemical properties is essential for its effective use in synthesis. These properties influence reaction conditions, solvent selection, and purification methods.

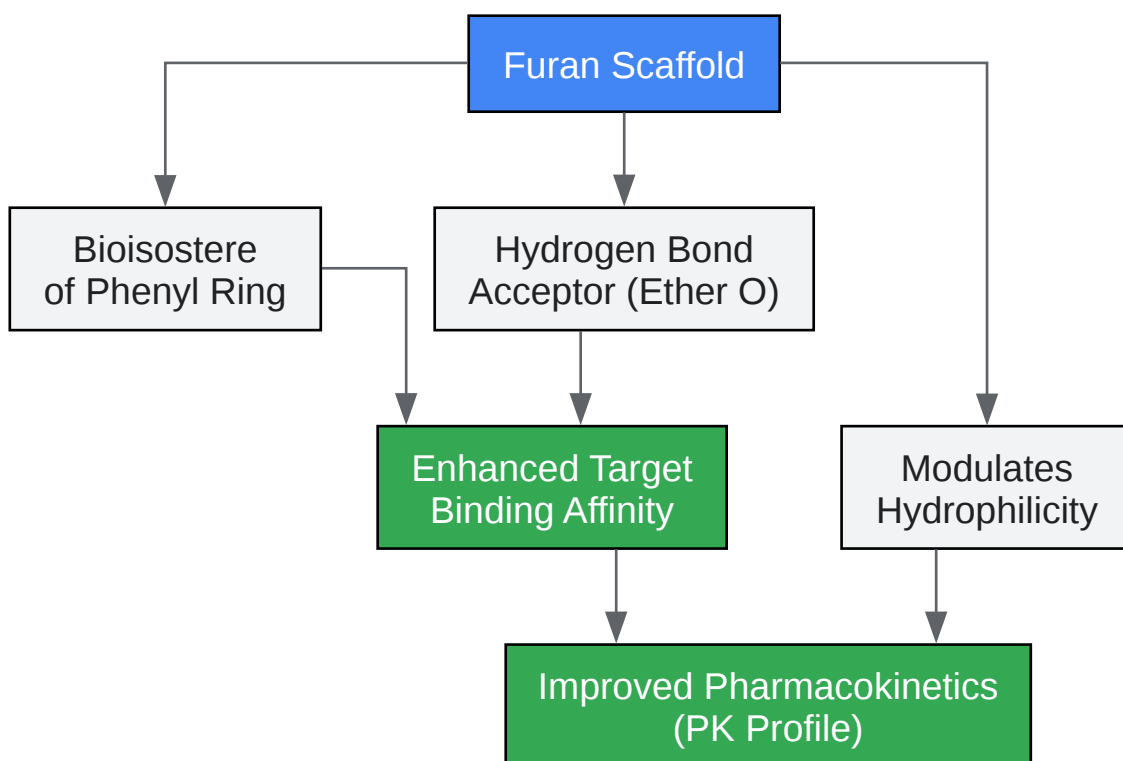
Property	Value	Source
Molecular Formula	C ₆ H ₆ O ₂	[1][5]
Molar Mass	110.112 g·mol ⁻¹	[1]
Appearance	Yellow to brown low melting solid	[5][7]
Melting Point	28-30 °C (82-86 °F)	[1][7]
Boiling Point	168-169 °C (334-336 °F)	[1]
Density	1.0975 - 1.098 g/mL at 20-25 °C	[1][7]
Solubility	Insoluble in water; Soluble in alcohol, ether	[7]
CAS Number	1192-62-7	[1]

Core Application: Synthesis of the Antibiotic Cefuroxime

The primary role of **2-Acetylfuran** in the pharmaceutical industry is as a precursor for the side chain of Cefuroxime. The furan moiety is crucial for the antibiotic's spectrum of activity. The synthesis involves converting **2-Acetylfuran** into (Z)-2-methoxyimino-2-(furyl-2-yl) acetic acid (SMIA), which is then coupled with the cephalosporin nucleus (7-ACA).[4][8]

Logical Relationship: The Role of the Furan Scaffold

The furan ring in intermediates like **2-Acetylfuran** is not merely a structural component but a functional one. In medicinal chemistry, it often serves as a bioisostere for a phenyl ring, offering a similar size and shape but with distinct electronic properties and improved metabolic stability. [9] This can enhance a drug's interaction with biological targets and improve its overall pharmacokinetic profile.[9]

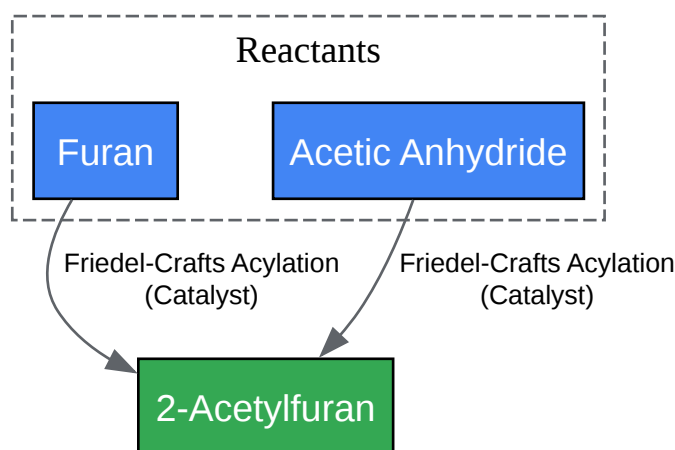
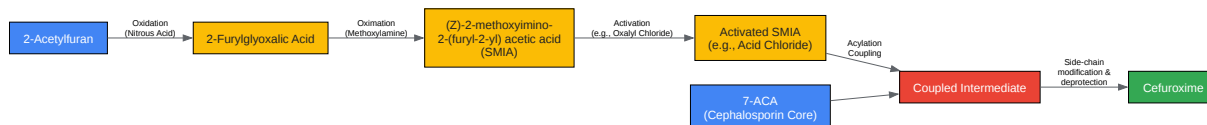


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Fig 1. Role of the furan scaffold in drug design.

Cefuroxime Synthesis Workflow

The following diagram illustrates the key transformations starting from **2-Acetylfuran** to produce Cefuroxime.



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